

Resorathiomycin In Vitro Assay Protocols: Application Notes

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Compound of Interest

Compound Name: *Resorathiomycin*

Cat. No.: *B15564951*

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Introduction

Resorathiomycin is a novel antitumor antibiotic isolated from the fermentation broth of *Streptomyces collinus*. Structurally, it is 6-acetyl-4-(3-hydroxybutyl)-2-methyl-5-methylthioresorcinol.[1] Early in vitro studies have demonstrated its cytotoxic and anti-proliferative activities against various cancer cell lines. The primary mechanism of action appears to be the perturbation of the plasma membrane, which leads to the inhibition of essential cellular transport processes. This document provides detailed application notes and protocols for a range of in vitro assays to evaluate the biological activity of **resorathiomycin**.

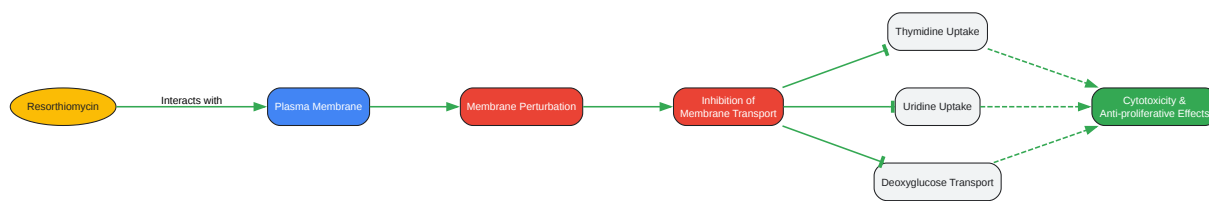
Quantitative Data Summary

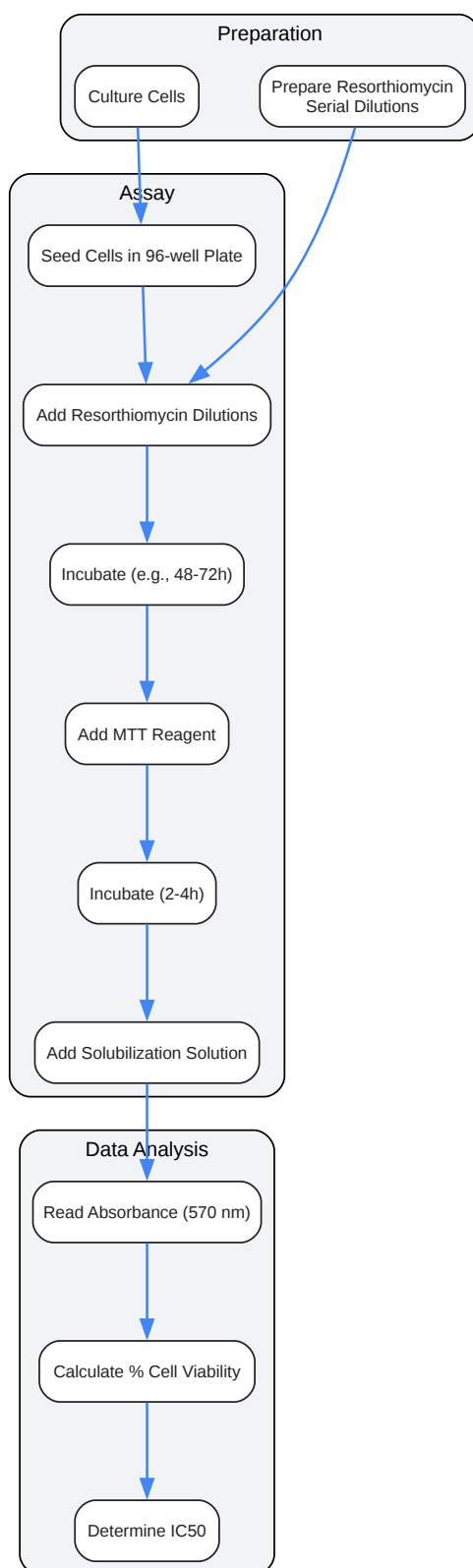
The following table summarizes the available quantitative data for the in vitro effects of **resorathiomycin**.

Assay Type	Cell Line	Parameter	Value	Reference
Cytotoxicity	Mouse Leukemia L5178Y	IC50	15.5 µg/mL	[2]
Drug Potentiation	Chinese Hamster V79	Vincristine Cytotoxicity	>3-fold increase with 40 µg/mL Resorathiomyacin	
Drug Potentiation	Chinese Hamster V79	Actinomycin D Cytotoxicity	>3-fold increase with 40 µg/mL Resorathiomyacin	
Drug Uptake	Chinese Hamster V79	[3H]Actinomycin D Uptake	2-fold increase with 40 µg/mL Resorathiomyacin (2h incubation)	
Nucleotide Incorporation	Mouse Leukemia L5178Y	[3H]Thymidine Incorporation	Dose-dependent inhibition (5 - 40 µg/mL)	
Nucleotide Incorporation	Mouse Leukemia L5178Y	[3H]Uridine Incorporation	Dose-dependent inhibition (5 - 40 µg/mL)	

Mechanism of Action: Membrane Perturbation

Resorathiomyacin's primary mode of action is believed to be the disruption of plasma membrane function. This disruption leads to the inhibition of membrane transport processes for essential molecules.





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- 2. Resorthiomycin, a novel antitumor antibiotic. I. Taxonomy, isolation and biological activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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